

# A Comprehensive Technical Guide to 4-phenoxyphenylglyoxal hydrate for Advanced Research

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## Compound of Interest

Compound Name: 4-Phenoxyphenylglyoxal hydrate

Cat. No.: B1369931

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For the modern researcher, chemist, and drug development professional, having a deep understanding of novel chemical entities is paramount to innovation. This guide provides an in-depth look at **4-phenoxyphenylglyoxal hydrate**, a compound of interest for various research and development applications. We will delve into its chemical properties, supplier information, safety protocols, and potential applications, offering a holistic view for its use in a laboratory setting.

## Introduction to 4-phenoxyphenylglyoxal hydrate

**4-phenoxyphenylglyoxal hydrate**, with the CAS number 92254-55-2, is a chemical compound that belongs to the class of  $\alpha$ -ketoaldehyde hydrates.<sup>[1][2][3]</sup> Structurally, it is characterized by a phenoxy group attached to a phenylglyoxal core, which exists in its hydrated form. The presence of the hydrate is a critical aspect of this molecule's solid-state properties and can significantly influence its stability, solubility, and handling characteristics.

In the pharmaceutical industry, the hydration state of an active pharmaceutical ingredient (API) is a crucial factor that is thoroughly investigated during drug development.<sup>[4][5]</sup> Different hydration levels can lead to the formation of various crystalline structures, known as hydrates, which can impact the drug's bioavailability and shelf-life.<sup>[4][5]</sup> While **4-phenoxyphenylglyoxal hydrate** is primarily intended for research and development purposes and not for direct human, therapeutic, or diagnostic use, its structural motifs are of interest to medicinal chemists.<sup>[1][6]</sup> The phenoxyacetic acid scaffold, a related chemical structure, has been explored for

developing GPR40 agonists, which have potential applications in treating metabolic disorders.  
[7]

## Chemical and Physical Properties

A clear understanding of the physicochemical properties of a compound is the foundation of its application in research. Below is a summary of the key properties of **4-phenoxyphenylglyoxal hydrate**.

Table 1: Physicochemical Properties of **4-phenoxyphenylglyoxal hydrate**

| Property                  | Value  | Source       |
|---------------------------|--|--------------|
| CAS Number                | 92254-55-2                                     | [1][2][3][6] |
| Molecular Formula         | C <sub>14</sub> H <sub>12</sub> O <sub>4</sub> | [2][3]       |
| Molecular Weight          | 244.24 g/mol                                   | [2]          |
| Boiling Point (Predicted) | 400.8±35.0 °C                                  | [2]          |
| Density (Predicted)       | 1.306±0.06 g/cm <sup>3</sup>                   | [2]          |
| pKa (Predicted)           | 10.59±0.41                                     | [2]          |
| Storage Temperature       | 4°C or in freezer under -20°C                  | [1][2]       |
| Appearance                | White to yellow powder                         | [8]          |

Chemical Structure:

The chemical structure of **4-phenoxyphenylglyoxal hydrate**, also known as 2,2-Dihydroxy-1-(4-phenoxyphenyl)-ethanone, is depicted below.[2][3]

Caption: Chemical structure of **4-phenoxyphenylglyoxal hydrate**.

## Supplier Information

For researchers looking to procure **4-phenoxyphenylglyoxal hydrate**, several chemical suppliers offer this compound for research purposes. It is advisable to request a certificate of analysis from the supplier to ensure the purity and identity of the compound.

Table 2: Suppliers of **4-phenoxyphenylglyoxal hydrate**

| Supplier   | Website (Illustrative) | Notes  |
|--|------------------------|--|
| J & K SCIENTIFIC LTD.                              | --INVALID-LINK--       | -  |
| Capot Chemical Co., Ltd.                           | --INVALID-LINK--       | -  |
| Shanghai Ennopharm Co., Ltd.                       | --INVALID-LINK--       | -  |
| Jiangsu Aikon<br>Biopharmaceutical R&D<br>co.,Ltd. | --INVALID-LINK--       | -  |
| Shanghai Witofly Chemical<br>Co.,Ltd.              | --INVALID-LINK--       | -  |
| United States Biological                           | --INVALID-LINK--       | Provides a data sheet with storage information.[1] |
| Dana Bioscience                                    | --INVALID-LINK--       | Offers the product in various quantities.[9]       |

Note: The availability and contact information for these suppliers may vary. It is recommended to visit their respective websites for the most current information.

## Handling, Storage, and Safety

Proper handling and storage are crucial for maintaining the integrity of **4-phenoxyphenylglyoxal hydrate** and ensuring laboratory safety.

### Safety Precautions:

Based on available safety data sheets, **4-phenoxyphenylglyoxal hydrate** is considered an irritant.[2] Standard laboratory safety protocols should be followed when handling this compound.[10] This includes:

- Wearing personal protective equipment (PPE) such as gloves, lab coats, and safety glasses.
- Working in a well-ventilated area or under a fume hood to avoid inhalation of dust.

- Avoiding contact with skin and eyes. In case of contact, rinse thoroughly with water.<sup>[10]</sup>
- Washing hands thoroughly after handling.

Storage:

To ensure the stability of the compound, it should be stored in a tightly sealed container in a cool, dry place. Recommended storage temperatures are 4°C or in a freezer at -20°C in an inert atmosphere.<sup>[1][2]</sup>

## Potential Applications in Research and Drug Development

While specific applications of **4-phenoxyphenylglyoxal hydrate** are not extensively documented in peer-reviewed literature, its chemical structure suggests several potential areas of research.

As a Building Block in Organic Synthesis:

The presence of a reactive glyoxal group and a stable phenoxyphenyl scaffold makes this compound a versatile intermediate for the synthesis of more complex molecules. It can be used in reactions such as:

- **Heterocycle Synthesis:** The glyoxal moiety can react with various nucleophiles to form a wide range of heterocyclic compounds, which are prevalent in many drug molecules.
- **Cross-Coupling Reactions:** The phenoxyphenyl group can be further functionalized using various cross-coupling reactions to build molecular complexity.

In Medicinal Chemistry and Chemical Biology:

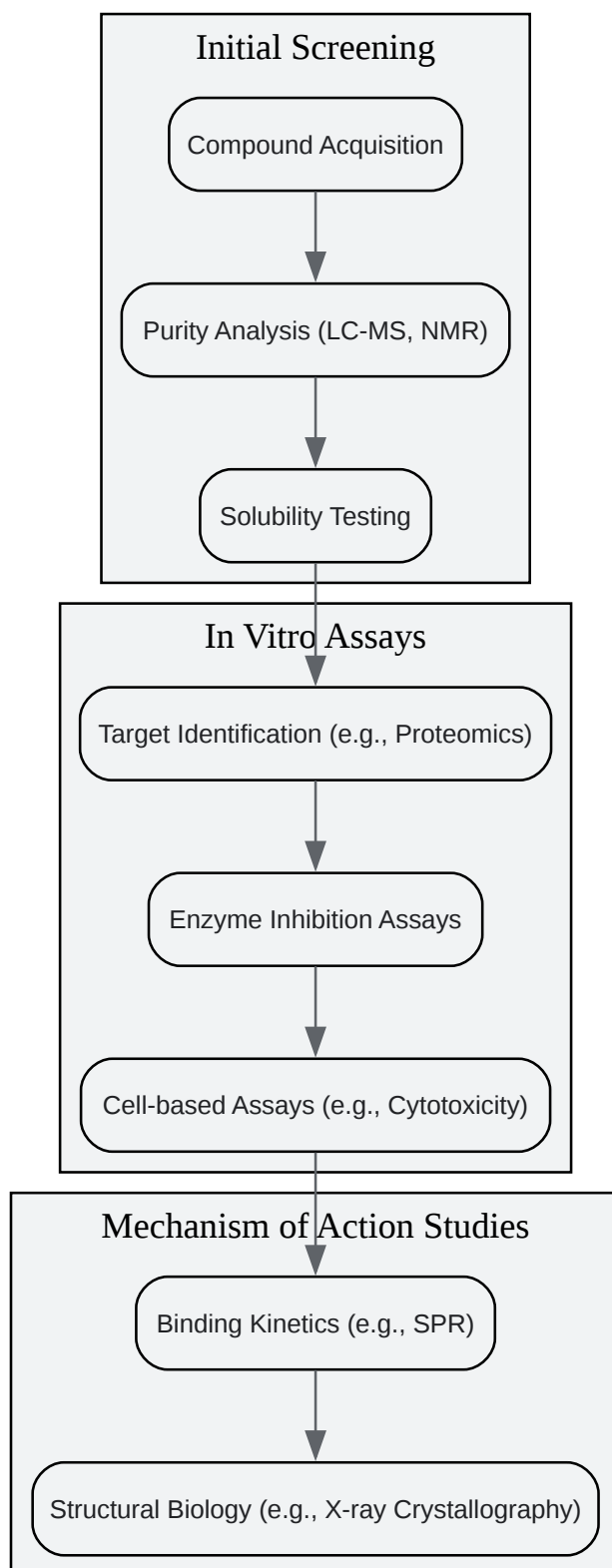
Glyoxals are known to react with arginine residues in proteins, making them useful as chemical probes to study protein function. **4-phenoxyphenylglyoxal hydrate** could potentially be used to:

- Identify and label arginine-containing proteins.

- Act as a covalent inhibitor for enzymes where an arginine residue is present in the active site.

Hypothetical Research Workflow:

For a researcher interested in exploring the biological activity of **4-phenoxyphenylglyoxal hydrate**, a general workflow could be as follows:



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Caption: A generalized workflow for investigating the biological activity of a novel compound.

## Conclusion

**4-phenoxyphenylglyoxal hydrate** is a chemical compound with potential applications in organic synthesis and medicinal chemistry. Its well-defined structure and commercial availability make it an accessible tool for researchers. While its specific biological activities are yet to be fully explored, its reactive glyoxal moiety and phenoxyphenyl core present intriguing possibilities for the development of novel chemical probes and therapeutic agents. As with any research chemical, proper handling and a thorough understanding of its properties are essential for its effective and safe use in the laboratory.

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